Measuring VU0152100 Brain Concentration Levels: Application Notes and Protocols

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Compound of Interest

Compound Name:	*VU0152100*
CAS No.:	*409351-28-6*
Cat. No.:	*B1683575*

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Introduction

VU0152100 is a potent and selective positive allosteric modulator (PAM) of the M4 muscarinic acetylcholine receptor (mAChR).[1][2][3] As a centrally active compound, it has shown potential in preclinical models for the treatment of psychiatric and neurological disorders, such as schizophrenia and stimulant addiction.[2][4][5][6] **VU0152100** does not possess intrinsic agonist activity but potentiates the M4 receptor's response to acetylcholine.[1] This modulation is thought to reverse the hyperdopaminergic states associated with psychosis.[4][5] Accurate measurement of **VU0152100** concentrations in the brain is critical for pharmacokinetic/pharmacodynamic (PK/PD) modeling, dose-response studies, and overall assessment of its therapeutic potential.

This document provides detailed application notes and protocols for measuring **VU0152100** brain concentration levels, primarily utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is the gold standard for small molecule quantification in complex biological matrices.

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Physicochemical Properties of VU0152100

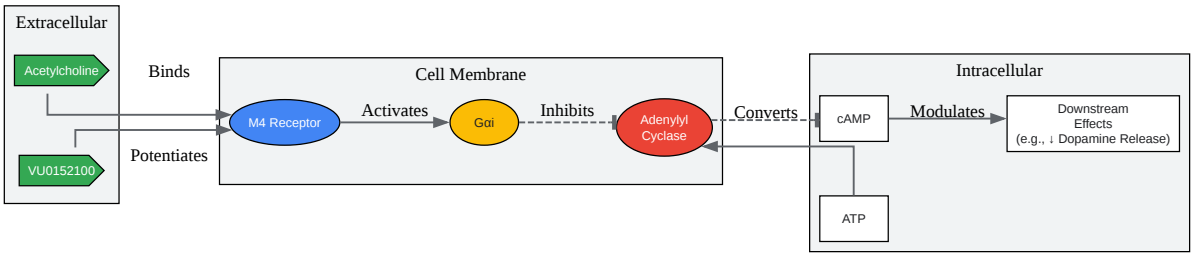
A summary of the key physicochemical properties of **VU0152100** is presented in Table 1. This information is essential for the development of analytical methods, particularly for sample preparation and chromatography.

Property	Value	Reference
IUPAC Name	3-amino-N-[(4-methoxyphenyl)methyl]-4,6-dimethylthieno[2,3-b]pyridine-2-carboxamide	[2]
Molecular Formula	$C_{18}H_{19}N_3O_2S$	[3]
Molecular Weight	341.43 g/mol	[2][3]
Solubility	Soluble in DMSO to 100 mM, Soluble in ethanol to 10 mM	
Appearance	Solid	

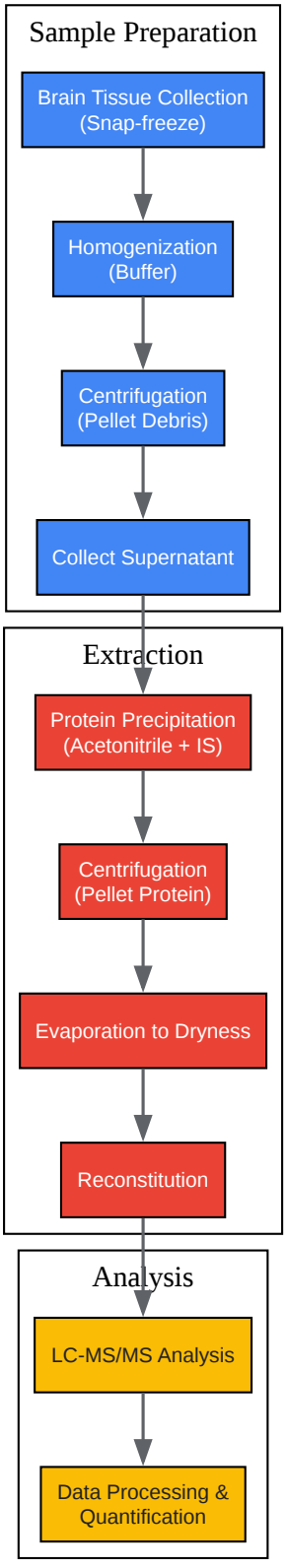
Signaling Pathway of VU0152100

VU0152100 acts as a positive allosteric modulator at the M4 muscarinic acetylcholine receptor. The M4 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gαi subunit. Upon binding of acetylcholine, the M4 receptor undergoes a conformational change, which is enhanced by the presence of **VU0152100**. This leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This signaling cascade ultimately modulates downstream pathways, including the regulation of dopamine release in key brain regions like the striatum.

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- To cite this document: BenchChem. [Measuring VU0152100 Brain Concentration Levels: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683575/docs#measuring-vu0152100-brain-concentration-levels-application-notes-and-protocols]

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